

# Application Note: Analysis of Propyrisulfuron in Rice using a Modified QuEChERS Protocol

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## Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

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## Introduction

**Propyrisulfuron** is a sulfonylurea herbicide used for controlling a wide range of weeds in rice cultivation.[1][2] Its presence in rice grains is a significant food safety concern, necessitating a reliable and efficient analytical method for its detection and quantification. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined sample preparation technique that has become widely adopted for pesticide residue analysis in various food matrices.[3][4][5][6] This application note provides a detailed protocol for the extraction and cleanup of **propyrisulfuron** residues in rice samples using a modified QuEChERS method, followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Experimental Protocol

This protocol is a synthesized methodology based on established QuEChERS procedures for pesticide analysis in rice.[7][8][9]

### 1. Sample Preparation and Homogenization

- Weigh a representative 5-10 g sample of whole rice grains into a grinder.
- Grind the rice to a fine, uniform powder. Homogeneity is crucial for accurate and reproducible results.

## 2. Hydration

- Transfer the homogenized rice powder (5 g) to a 50 mL polypropylene centrifuge tube.[\[7\]](#)
- Add 10 mL of deionized water to the tube.[\[7\]](#)
- Vortex the mixture vigorously for 1 minute to ensure thorough hydration of the rice matrix.
- Allow the sample to hydrate for 15-30 minutes. This step improves the extraction efficiency of the pesticide from the dry matrix.[\[7\]](#)

## 3. Extraction

- Add 10 mL of 1% acetic acid in acetonitrile to the hydrated rice sample.[\[9\]](#) Acetonitrile is the extraction solvent of choice for a wide range of pesticides. The addition of acetic acid can help to improve the stability of certain pesticides.
- Add the appropriate internal standard solution to the tube.
- Add the QuEChERS extraction salts. A common formulation for the original method consists of 4 g of anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) and 1 g of sodium chloride ( $\text{NaCl}$ ). Another common buffered version contains 4 g  $\text{MgSO}_4$ , 1 g  $\text{NaCl}$ , 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate.[\[7\]](#)
- Immediately cap the tube tightly and shake vigorously for 1 minute to ensure thorough mixing of the sample, solvent, and salts. The salts induce phase separation between the aqueous and organic layers.
- Centrifuge the tube at  $\geq 3000$  rpm for 5 minutes.[\[7\]](#) This will result in a clear separation of the acetonitrile supernatant (upper layer) from the solid rice matrix and aqueous layer.

## 4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Carefully transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL micro-centrifuge tube containing the d-SPE cleanup sorbents.[\[7\]](#)
- For the cleanup of **propyrisulfuron** in rice, a combination of 150 mg anhydrous  $\text{MgSO}_4$ , 50 mg Primary Secondary Amine (PSA), and 50 mg C18 is recommended.[\[7\]](#)  $\text{MgSO}_4$  removes

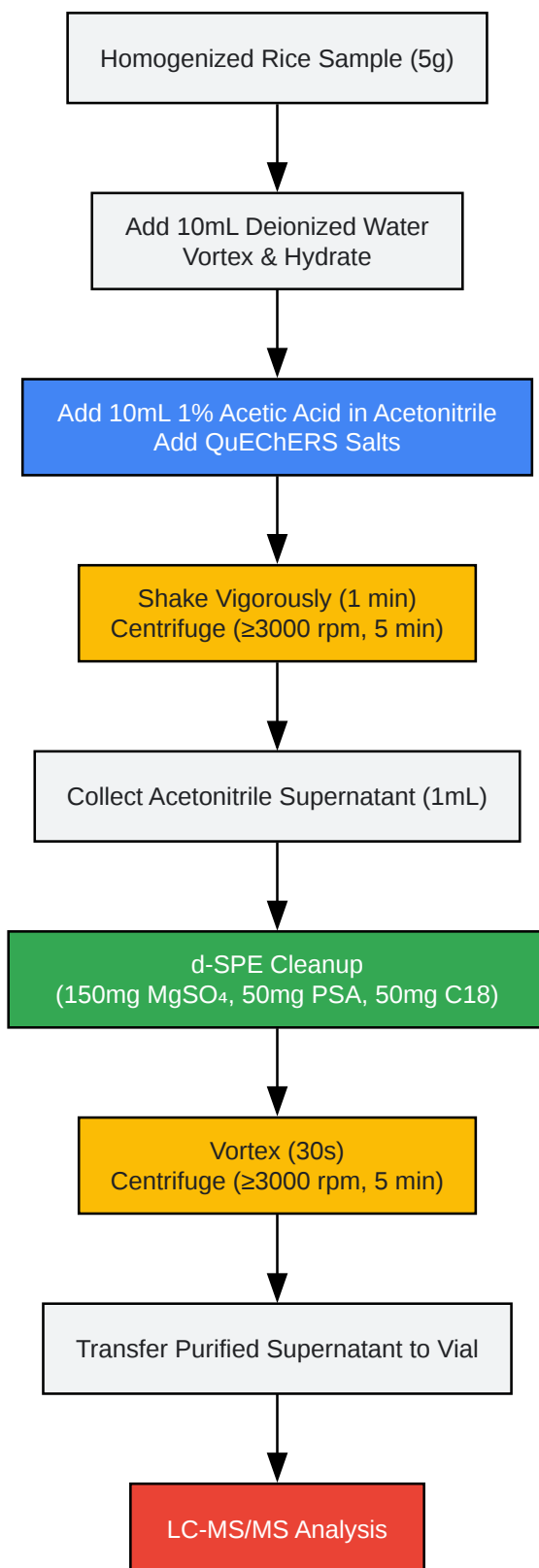
residual water, PSA removes polar interferences such as organic acids and sugars, and C18 removes non-polar interferences like fats and waxes.

- Vortex the tube for 30 seconds to disperse the sorbents throughout the extract.[\[7\]](#)
- Centrifuge at  $\geq 3000$  rpm for 5 minutes.[\[7\]](#)
- The resulting supernatant is the cleaned-up extract.

#### 5. Final Extract Preparation and Analysis

- Transfer 500-600  $\mu\text{L}$  of the purified supernatant into an autosampler vial for analysis.[\[7\]](#)
- If necessary, the extract can be filtered through a 0.22  $\mu\text{m}$  syringe filter before transfer.
- Analyze the extract using a suitably calibrated LC-MS/MS system.

## Experimental Workflow



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Caption: QuEChERS workflow for **propyrisulfuron** analysis in rice.

## Data Presentation

The following table summarizes the quantitative performance data for the analysis of **propyrisulfuron** in various rice-related matrices using a modified QuEChERS protocol coupled with UPLC-Q-TOF-MS/MS.[9]

Matrix	Spiked Level (µg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantification (LOQ) (µg/kg)
Brown Rice	10	95.8	3.2	2.15
	50	98.2		
	200	101.5		
Rice Husk	10	92.4	4.1	1.88
	50	96.7		
	200	99.8		
Straw	10	88.6	5.5	3.85
	50	91.3		
	200	94.7		

## Conclusion

The modified QuEChERS protocol presented in this application note is a simple, rapid, and effective method for the extraction and cleanup of **propyrisulfuron** residues in rice samples.[4] [10] The method demonstrates good recovery and precision, making it suitable for routine monitoring and food safety applications.[9] The use of d-SPE with a combination of PSA and C18 sorbents effectively removes matrix interferences, ensuring reliable quantification by LC-MS/MS.

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